

# Comprehensive Disposal and Safety Guide: Tert-butyl 2-(hydroxymethyl)morpholine-4-carboxylate

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## Compound of Interest

	<i>Tert-butyl 2-(hydroxymethyl)morpholine-4-carboxylate</i>
Compound Name:	
Cat. No.:	B142199

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This guide provides comprehensive, actionable procedures for the safe handling and proper disposal of **tert-butyl 2-(hydroxymethyl)morpholine-4-carboxylate** (CAS No. 135065-69-9, 135065-76-8). Adherence to these protocols is critical for ensuring personnel safety, maintaining regulatory compliance, and protecting the environment. The procedures outlined herein are grounded in established safety standards from the Occupational Safety and Health Administration (OSHA) and waste management regulations from the Environmental Protection Agency (EPA).

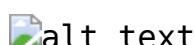
## Hazard Assessment & Characterization

Effective disposal begins with a thorough understanding of the compound's intrinsic hazards. **Tert-butyl 2-(hydroxymethyl)morpholine-4-carboxylate** is classified as an irritant and is harmful if ingested, inhaled, or absorbed through the skin.<sup>[1][2][3]</sup> The primary risk associated with this compound is moderate irritation and acute toxicity, necessitating careful handling to prevent exposure.

The Globally Harmonized System (GHS) classification provides a universal framework for understanding these hazards.

Hazard Category	GHS Classification	Hazard Statement	Prevention Statement (Examples)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	P270: Do not eat, drink or smoke when using this product.
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	P280: Wear protective gloves/protective clothing.
Skin Irritation	Category 2	H315: Causes skin irritation	P264: Wash skin thoroughly after handling. <a href="#">[4]</a>
Eye Irritation	Category 2A	H319: Causes serious eye irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[3][5]</a>
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	P261: Avoid breathing dust/fumes. <a href="#">[3]</a>
Specific Target Organ Toxicity	Category 3 (Respiratory)	H335: May cause respiratory irritation	P271: Use only outdoors or in a well-ventilated area. <a href="#">[2][3]</a>

GHS Pictogram:



## Personal Protective Equipment (PPE) & Safe Handling

Based on the hazard assessment, a stringent PPE protocol is mandatory to create a barrier between the researcher and the chemical. This aligns with OSHA's Laboratory Standard, which requires minimizing employee exposure to hazardous chemicals.[6][7]

- Eye and Face Protection: Wear ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles. The H319 classification (Causes serious eye irritation) makes this non-negotiable.[2]
- Skin Protection: A standard laboratory coat must be worn and fully buttoned.
- Hand Protection: Use chemical-resistant gloves, such as nitrile. Inspect gloves for tears or punctures before each use. Contaminated gloves should be disposed of as chemical waste.
- Respiratory Protection: Handle this compound within a certified chemical fume hood to mitigate inhalation risks (H332, H335).[8] If work outside a fume hood is unavoidable, a risk assessment must be performed by an EHS professional to determine if a respirator is necessary.

#### Safe Handling Practices:

- Always handle the compound in a well-ventilated area, preferably a chemical fume hood.[7]
- Avoid generating dust when handling the solid material.[3]
- Use good occupational work practices, including washing hands thoroughly with soap and water after handling and before leaving the laboratory.[3]
- Ensure an eyewash station and safety shower are readily accessible.

## Spill Management Protocol

Accidents can occur, and a clear, pre-defined spill response plan is essential for safety and compliance.[7] For a minor spill of solid **tert-butyl 2-(hydroxymethyl)morpholine-4-carboxylate**:

- Alert Personnel: Immediately notify others in the vicinity of the spill.
- Isolate the Area: Cordon off the affected area to prevent cross-contamination.

- Don Appropriate PPE: At a minimum, wear a lab coat, goggles, and double nitrile gloves.
- Clean-Up Procedure:
  - Gently cover the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads). Do not use combustible materials like paper towels as the primary absorbent.
  - Carefully sweep or scoop the material into a designated, sealable waste container. Use tools that will not generate dust (e.g., plastic dustpan and brush).[3]
  - Perform a final decontamination of the spill area with a damp cloth or sponge, ensuring no visible residue remains.
- Waste Disposal: Place all contaminated materials, including used PPE, into the hazardous waste container. Seal and label the container appropriately.
- Report: Report the incident to your laboratory supervisor and institutional Environmental Health & Safety (EHS) department.

## Step-by-Step Disposal Procedure

The disposal of **tert-butyl 2-(hydroxymethyl)morpholine-4-carboxylate** is governed by the EPA's Resource Conservation and Recovery Act (RCRA).[9][10] Because this compound is not specifically listed as a P- or U-series hazardous waste, it must be managed based on its characteristics—namely, its toxicity and irritant properties.[11] Therefore, it must be disposed of as a hazardous chemical waste.

### Experimental Protocol: Waste Collection and Disposal

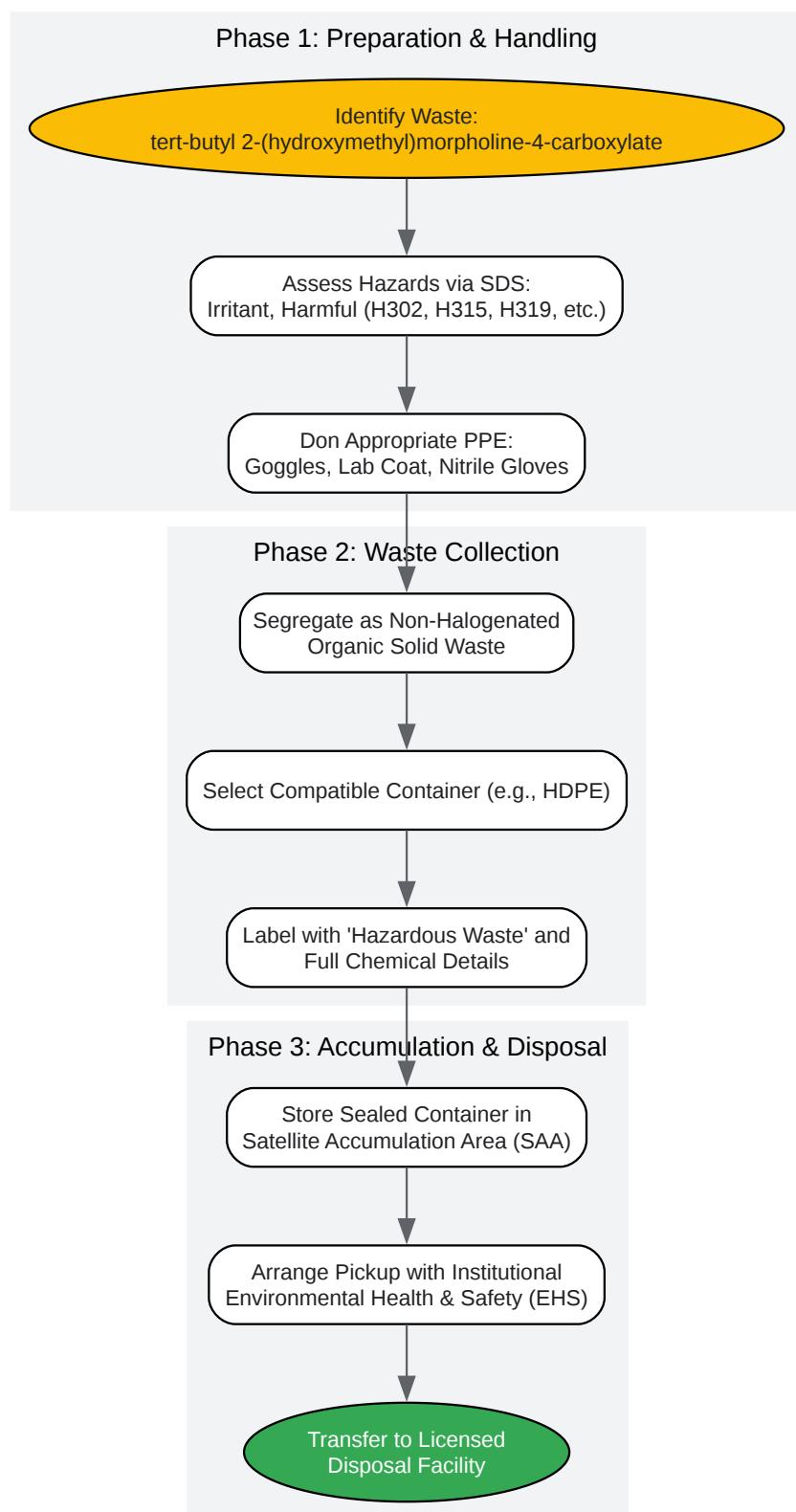
- Waste Characterization & Segregation:
  - Causality: Proper characterization is a legal requirement under RCRA and is fundamental to safe waste management.[12]
  - Action: Designate this compound as a "non-halogenated organic solid waste." Do not mix it with other waste streams, especially incompatible materials like strong oxidizing agents. Segregation prevents dangerous chemical reactions.[12]

- Container Selection:
  - Causality: The container is the primary means of containment; its integrity is paramount.
  - Action: Select a chemically compatible, leak-proof container with a secure, tight-fitting lid. A high-density polyethylene (HDPE) container is a suitable choice. Ensure the container is clean and in good condition.[9]
- Waste Accumulation & Labeling:
  - Causality: Accurate labeling ensures safe handling during consolidation and transport and is required by the EPA.[6][13]
  - Action: Place all waste material, including contaminated items like weigh boats and gloves, directly into the selected container. Affix a "Hazardous Waste" label to the container. The label must include:
    - The full chemical name: "**tert-butyl 2-(hydroxymethyl)morpholine-4-carboxylate**"
    - The words "Hazardous Waste"
    - A clear indication of the hazards (e.g., "Irritant," "Toxic")
    - The accumulation start date (the date the first piece of waste is added)
    - The name of the principal investigator and laboratory location.
- Storage:
  - Causality: Proper storage minimizes the risk of spills, exposure, and regulatory violations. Open waste containers are a frequent and serious violation cited by the EPA.[9]
  - Action: Keep the waste container sealed at all times, except when adding waste.[9][13] Store the container in a designated Satellite Accumulation Area (SAA) within the laboratory, under the control of the generator. The SAA should be at or near the point of generation.
- Final Disposal:

- Causality: Hazardous waste must be managed from "cradle to grave," meaning its final disposition must be at a permitted facility.[\[9\]](#)[\[10\]](#)
- Action: Once the container is full, or if waste generation ceases, contact your institution's EHS department to arrange for a waste pickup. Do not pour this chemical down the drain or dispose of it in the regular trash. EHS will transport the waste to a licensed Treatment, Storage, and Disposal Facility (TSDF) in compliance with all federal and state regulations.[\[14\]](#)

## Disposal Decision Workflow

The following diagram illustrates the logical workflow for the proper disposal of **tert-butyl 2-(hydroxymethyl)morpholine-4-carboxylate**, from initial identification to final handoff.



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Caption: Disposal workflow for **tert-butyl 2-(hydroxymethyl)morpholine-4-carboxylate**.

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